

Streptochlorin as an Antibiotic Agent: A Technical Guide

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Compound of Interest

Compound Name: Streptochlorin

Cat. No.: B611036

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Abstract

Streptochlorin, an indole alkaloid natural product, has emerged as a molecule of significant interest due to its diverse pharmacological activities.[1][2] Originally isolated from marine *Streptomyces* species, it has demonstrated a range of biological effects, including antibiotic, anti-inflammatory, anti-angiogenic, anti-allergic, and antitumor properties.[1][2][3] This technical guide provides a comprehensive overview of **streptochlorin**'s potential as an antibiotic agent, detailing its mechanisms of action, summarizing key quantitative data, and outlining relevant experimental protocols. The information is intended to serve as a resource for researchers and professionals involved in the discovery and development of novel therapeutic agents.

Biological and Antibiotic Activity

Streptochlorin is a small molecule first identified in the mycelium extracts of a *Streptomyces* species.[4] It exhibits a broad spectrum of bioactivity. While its direct antibacterial properties are an area of ongoing research, its efficacy against other microbes and its potent modulation of host immune responses are well-documented.

- **Antitrypanosomal Activity:** **Streptochlorin** has shown activity against trypanosomes, with a reported IC50 value of 230 ng/ml for GUTat 3.1.[5]

- **Antifungal Activity:** The compound is effective against various phytopathogenic fungi.[4][6][7] In one study, **streptochlorin** isolated from *Streptomyces tamarix* demonstrated a minimum inhibitory concentration (MIC) of 512 µg/ml against *Alternaria gaisen*, the causative agent of pear black spot disease.[8]
- **Anti-inflammatory Effects:** A significant body of research highlights **streptochlorin**'s potent anti-inflammatory capabilities. It effectively attenuates inflammatory responses induced by lipopolysaccharide (LPS) in both cellular and animal models.[3][9]
- **Anticancer and Antiproliferative Activity:** **Streptochlorin** exhibits selective cytotoxicity and antiproliferative effects against several cancer cell lines, including human hepatocarcinoma and cholangiocarcinoma cells.[10][11][12][13] It induces apoptosis and inhibits tumor growth in vivo.[10][11]

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **streptochlorin**'s biological activities.

Table 1: In Vitro Bioactivity of **Streptochlorin**

Activity	Target/Cell Line	Metric	Value	Reference
Antitrypanosomal	GUTat 3.1	IC50	230 ng/mL	[5]
Anti-inflammatory	LPS-stimulated RAW264.7 cells	IC50	25 µM	[9]
Antifungal	<i>Alternaria gaisen</i>	MIC	512 µg/mL	[8]

Table 2: In Vivo Pharmacokinetics of **Streptochlorin** in Mice (5 mg/kg IV dose)

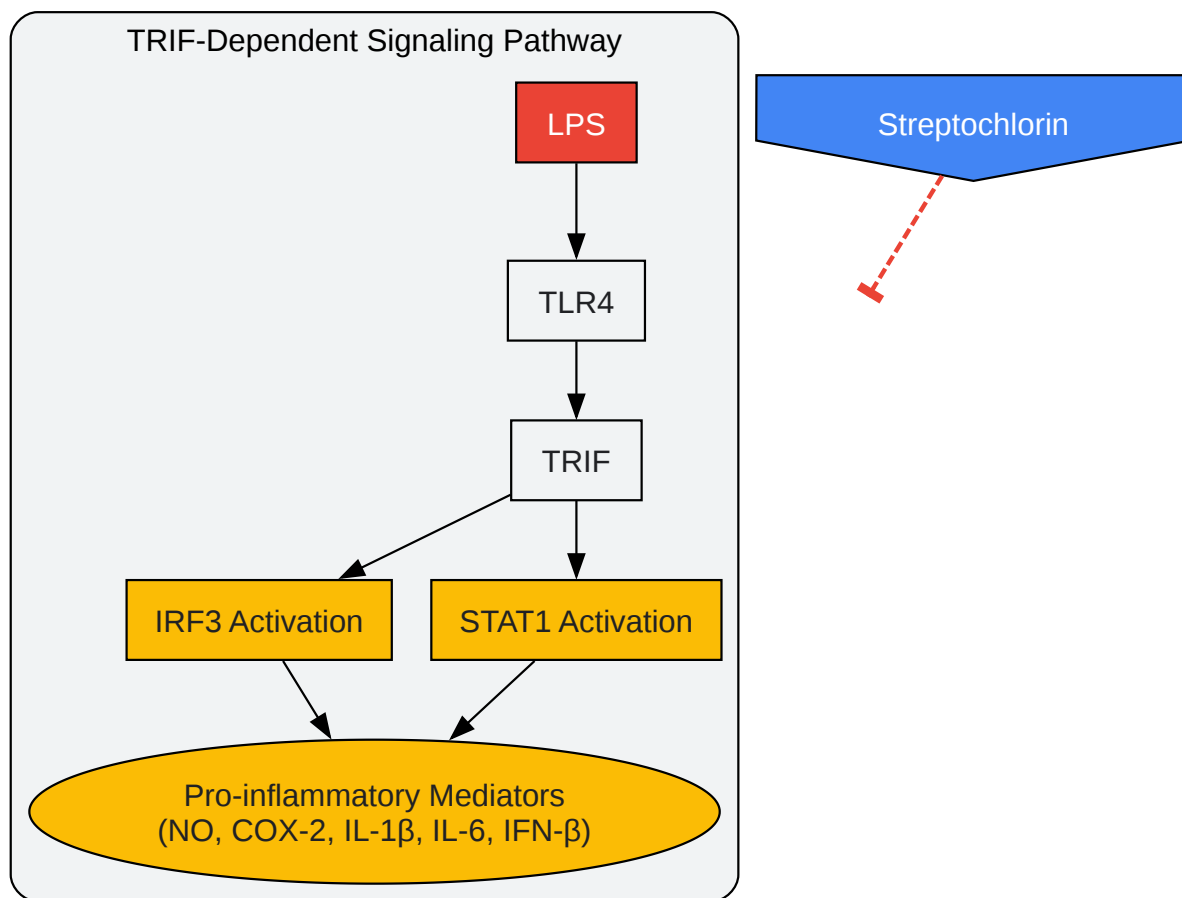
Parameter	Description	Value	Reference
CLp	Systemic Plasma Clearance	5.8 ± 1.7 L/h/kg	[14]
Vss	Volume of Distribution	1.4 ± 0.9 L/kg	[14]
t1/2	Half-life	0.4 ± 0.1 h	[14]
F	Oral Bioavailability (10 mg/kg oral dose)	$10.3 \pm 3.4\%$	[14]

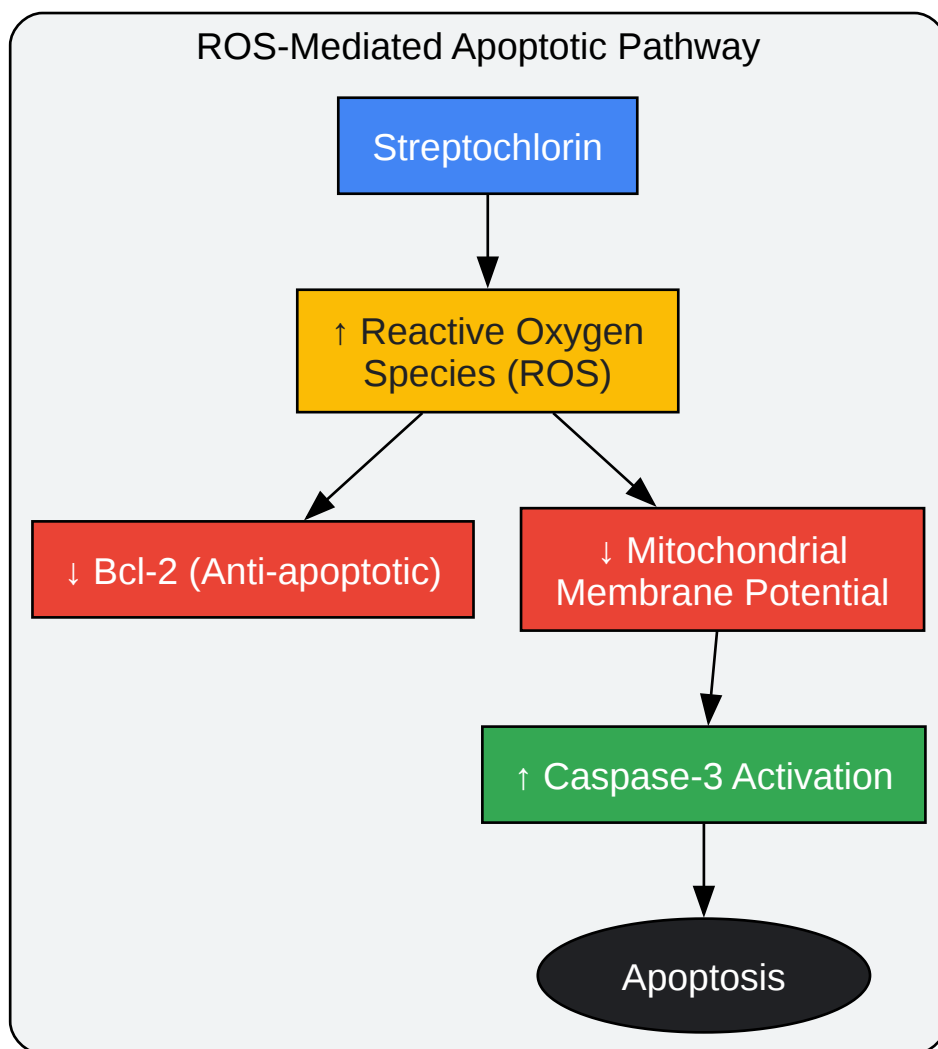
Mechanism of Action

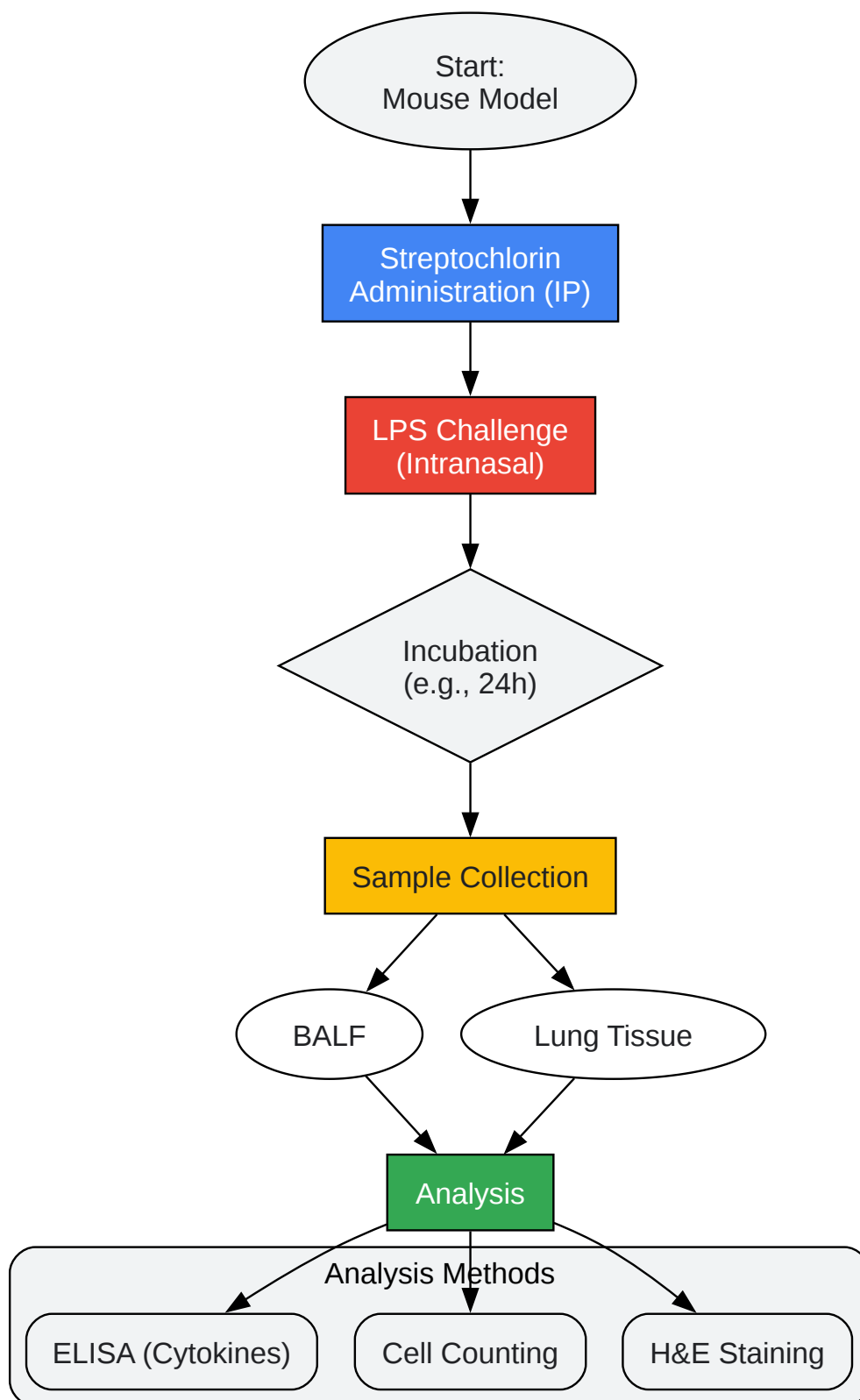
Streptochlorin's therapeutic effects are mediated through the modulation of several key signaling pathways.

Anti-inflammatory Mechanism: TRIF-Dependent Signaling

In macrophages stimulated with LPS (a component of Gram-negative bacteria), **streptochlorin** exerts its anti-inflammatory effects primarily by inhibiting the Toll/interleukin-1 receptor (TIR)-domain-containing adapter-inducing interferon- β (TRIF)-dependent signaling pathway.[3][9] This pathway is crucial for the production of type I interferons and other inflammatory mediators. **Streptochlorin**'s intervention leads to the reduced activation of interferon regulatory factor 3 (IRF3) and signal transducer and activator of transcription 1 (STAT1).[3] This results in the decreased production of proinflammatory molecules such as nitric oxide (NO), cyclooxygenase-2 (COX-2), pro-interleukin (IL)-1 β , IL-6, and interferon- β (IFN- β).[3][9]







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